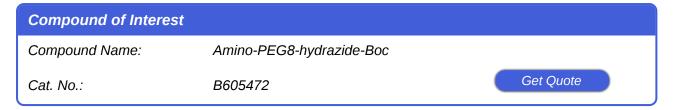


The Strategic Application of Amino-PEG8hydrazide-Boc in Bioconjugation: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Amino-PEG8-hydrazide-Boc is a heterobifunctional linker that is gaining significant traction in the fields of bioconjugation, drug delivery, and proteomics. Its unique architecture, featuring a terminal primary amine and a Boc-protected hydrazide separated by an eight-unit polyethylene glycol (PEG) spacer, offers a versatile platform for the sequential and chemoselective modification of biomolecules. This guide provides an in-depth overview of its chemical properties, experimental protocols for its use, and a representative workflow for its application in creating targeted bioconjugates.

Core Properties and Chemical Formula

The chemical formula for **Amino-PEG8-hydrazide-Boc** is C24H49N3O11[1][2][3][4]. The presence of the hydrophilic PEG chain enhances the solubility and reduces the immunogenicity of the resulting conjugates, a critical consideration in the development of therapeutic and diagnostic agents[5][6][7][8]. The terminal amine group provides a reactive handle for conjugation to carboxylic acids or activated esters, while the tert-butyloxycarbonyl (Boc) protecting group on the hydrazide allows for its selective deprotection under acidic conditions to reveal a nucleophilic hydrazide ready to react with carbonyl groups (aldehydes and ketones) [1][4][6][7][8].

Quantitative Data Summary



The key physicochemical properties of **Amino-PEG8-hydrazide-Boc** are summarized in the table below. These values are essential for accurate reagent preparation and reaction stoichiometry calculations.

Property	Value	References
Chemical Formula	C24H49N3O11	[1][2][3][4]
Molecular Weight	~555.67 g/mol	[1][2]
CAS Number	1334169-96-8	[1][2][3]
Purity	>95%	[2][4]
Appearance	White to off-white solid or oil	
Solubility	Soluble in water and most organic solvents	[5][7][8]

Experimental Protocols

The utility of **Amino-PEG8-hydrazide-Boc** lies in its ability to participate in sequential conjugation reactions. The following protocols outline the key experimental steps for a typical two-stage conjugation process.

Amine Coupling via EDC/NHS Chemistry

This protocol describes the conjugation of the primary amine of **Amino-PEG8-hydrazide-Boc** to a molecule containing a carboxylic acid (e.g., a protein, peptide, or functionalized surface).

Materials:

- Molecule with a terminal carboxylic acid (Molecule-COOH)
- Amino-PEG8-hydrazide-Boc
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)



- Activation Buffer: 0.1 M MES, pH 4.5-6.0
- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or 1 M hydroxylamine, pH 8.5
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)

Procedure:

- Activation of Carboxylic Acid:
 - Dissolve Molecule-COOH in Activation Buffer.
 - Add a 5-10 fold molar excess of EDC and NHS to the solution.
 - Incubate for 15-30 minutes at room temperature to form the NHS ester.
- Amine Coupling:
 - Dissolve Amino-PEG8-hydrazide-Boc in Coupling Buffer. A small amount of DMF or DMSO can be used to aid dissolution before adding to the aqueous buffer.
 - Add the activated Molecule-COOH solution to the Amino-PEG8-hydrazide-Boc solution.
 A 1.5 to 2-fold molar excess of the PEG linker is recommended.
 - Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching:
 - Add Quenching Buffer to the reaction mixture to a final concentration of 10-50 mM to quench any unreacted NHS esters.
 - Incubate for 15-30 minutes at room temperature.
- Purification:



 Purify the resulting conjugate (Molecule-PEG8-hydrazide-Boc) using appropriate chromatography techniques such as size-exclusion chromatography (SEC) or dialysis to remove excess reagents.

Boc Deprotection

This step exposes the hydrazide functionality for the subsequent conjugation step.

Materials:

- Molecule-PEG8-hydrazide-Boc conjugate
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM) or a suitable organic solvent
- · Ice bath

Procedure:

- Dissolve the Boc-protected conjugate in DCM.
- Cool the solution in an ice bath.
- Add TFA to a final concentration of 20-50% (v/v).
- Stir the reaction on ice for 30 minutes and then at room temperature for 1-2 hours.
- Monitor the deprotection by LC-MS.
- Remove the TFA and solvent under reduced pressure. The resulting product is Molecule-PEG8-hydrazide.

Hydrazone Ligation

This protocol describes the reaction of the deprotected hydrazide with an aldehyde or ketonecontaining molecule to form a stable hydrazone bond.

Materials:



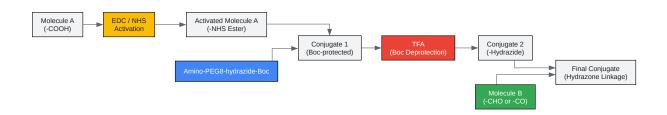
- Molecule-PEG8-hydrazide
- Molecule with a terminal aldehyde or ketone (Molecule-CHO/CO)
- Reaction Buffer: 0.1 M Sodium Acetate, pH 4.5-5.5

Procedure:

- Dissolve the Molecule-PEG8-hydrazide and the carbonyl-containing molecule in the Reaction Buffer. A slight molar excess (1.1-1.5 fold) of the hydrazide component is often used.
- Allow the reaction to proceed for 2-12 hours at room temperature.
- The reaction can be monitored by HPLC or LC-MS.
- Purify the final conjugate using appropriate chromatography techniques.

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for the use of **Amino-PEG8-hydrazide-Boc** in a two-step conjugation strategy.



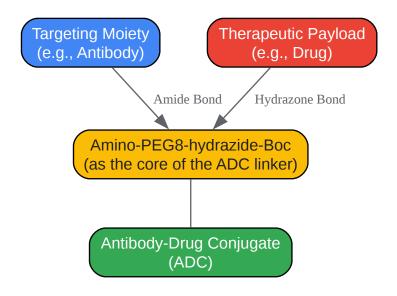
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Caption: Two-step bioconjugation using Amino-PEG8-hydrazide-Boc.



Signaling Pathways and Logical Relationships

While **Amino-PEG8-hydrazide-Boc** is a tool for chemical synthesis and not directly involved in biological signaling pathways, its application can be visualized in the context of creating molecules that do interact with such pathways. For example, it can be used to link a targeting moiety (like an antibody) to a therapeutic payload (like a small molecule drug). The logical relationship of this assembly is depicted below.



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Caption: Logical assembly of an Antibody-Drug Conjugate (ADC).

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- To cite this document: BenchChem. [The Strategic Application of Amino-PEG8-hydrazide-Boc in Bioconjugation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605472#chemical-formula-of-amino-peg8-hydrazide-boc]

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